

Physicochemical Properties of Technical Grade Thiotraniliprole: A Technical Guide

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Compound of Interest

Compound Name: *Thiotraniliprole*

Cat. No.: *B15555708*

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Disclaimer: Quantitative physicochemical data for technical grade **thiotraniliprole** is not readily available in public literature. This guide summarizes the properties of the structurally related diamide insecticide, tetraniliprole, to provide an indicative profile. This approach is adopted from scientific literature where tetraniliprole is used as a reference for the broader class of diamide insecticides.^[1]

Chemical Identity

Thiotraniliprole is an insecticide belonging to the diamide class of chemistry.^[1] Its mode of action involves the disruption of calcium regulation in the muscle cells of target insects.^[1]

Property	Value
IUPAC Name	3-bromo-1-(3-chloro-2-pyridinyl)-N-[2,4-dichloro-6-(propan-2-ylcarbamothioyl)phenyl]pyrazole-5-carboxamide[2]
CAS Number	1442448-92-1[2]
Molecular Formula	C ₁₉ H ₁₅ BrCl ₃ N ₅ OS[2]
Molecular Weight	547.7 g/mol [2]

Physicochemical Properties of Tetraniliprole (as a surrogate)

The following tables summarize the available physicochemical data for technical grade tetraniliprole. These values provide an estimate of the expected properties of **thiotetraniliprole** due to their structural similarities.

General Properties

Property	Value	Experimental Protocol
Melting Point	228.4–230.1°C (Technical Grade)[3][4]	OECD Guideline 102[3]
Boiling Point	Decomposes at temperatures above 230°C	Not applicable
Appearance	Beige, solid powder[3]	Visual Inspection
Vapor Pressure (20°C)	2.4 x 10 ⁻⁸ torr (3.2 x 10 ⁻⁶ Pa) [3]	OECD Guideline 104[3]

Solubility and Partitioning

Property	Value	Experimental Protocol
Water Solubility (20°C)	1.0 - 1.3 mg/L[3]	OECD Guideline 105[3]
Octanol-Water Partition Coefficient (Log Kow) at 25°C	2.6 (pH 4 and 7), 1.9 (pH 9)[3] [4]	OECD Guideline 117 (HPLC Method)[3]
Dissociation Constant (pKa)	9.1[3][4]	OECD Guideline 112

Experimental Protocols

The determination of the physicochemical properties listed above generally follows standardized guidelines from the Organisation for Economic Co-operation and Development (OECD).

Melting Point (OECD Guideline 102)

This guideline describes several methods for determining the melting point or melting range of a substance.[5][6][7][8] The choice of method depends on the physical state of the sample.[7] Common methods include:

- Capillary Tube Method: The sample is packed into a capillary tube and heated in a liquid bath or a metal block.[6] The temperatures at which melting begins and is complete are recorded.
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These methods measure the heat flow to or from a sample as a function of temperature.[7]

Vapor Pressure (OECD Guideline 104)

This guideline outlines various methods for determining the vapor pressure of a substance, applicable to different pressure ranges.[9][10][11][12][13] At least two temperature points are required.[11][12] Methods include:

- Dynamic Method (Cottrell's method): Measures the boiling temperature of the substance at different pressures.[9]

- Static Method: The substance is placed in a sealed container, and the pressure of the vapor in equilibrium with the substance is measured at a constant temperature.[\[9\]](#)[\[10\]](#)
- Gas Saturation Method: A stream of inert gas is passed through or over the substance, and the concentration of the substance in the gas is determined.[\[9\]](#)

Water Solubility (OECD Guideline 105)

This guideline provides two primary methods for determining the water solubility of a substance.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

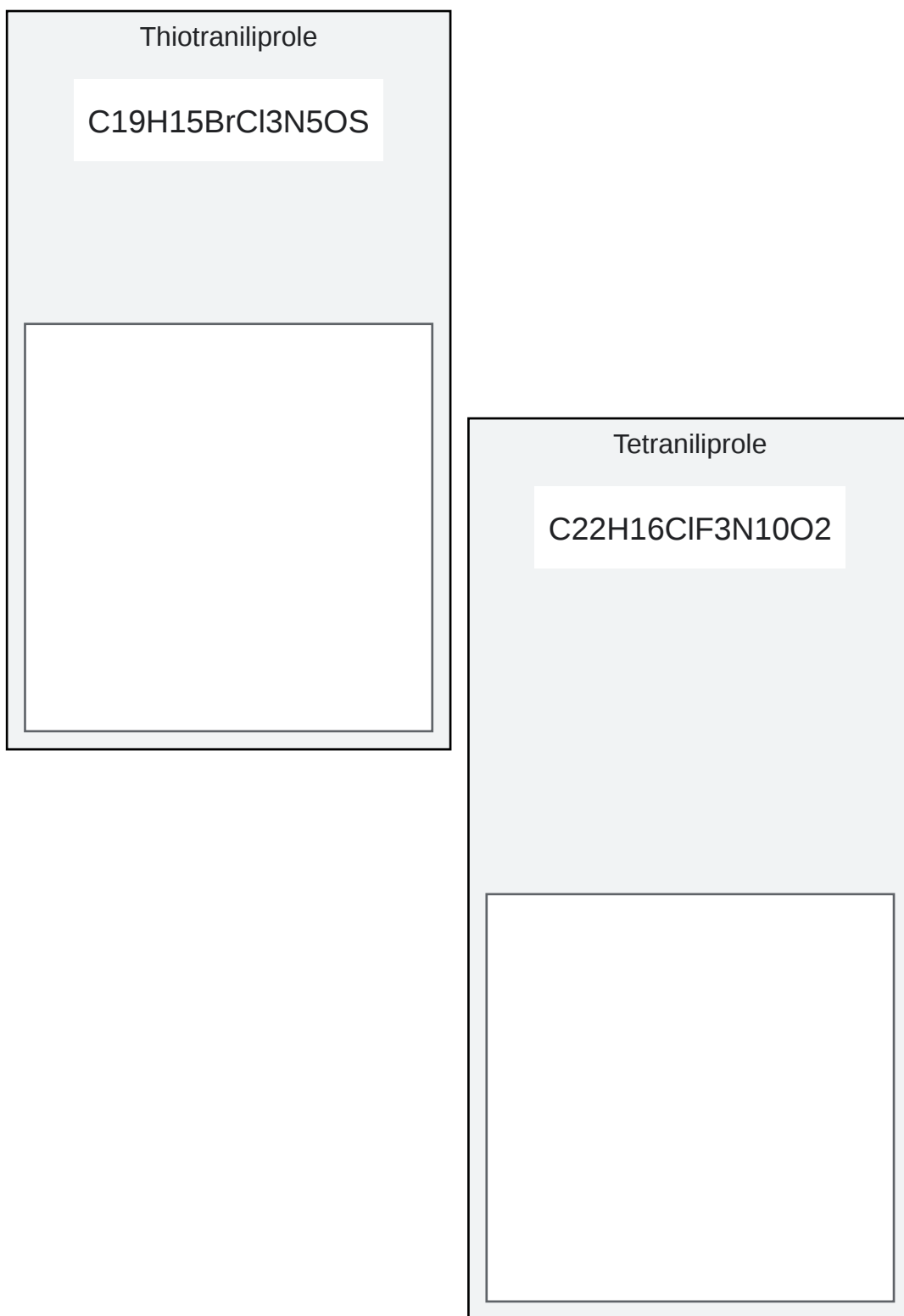
- Column Elution Method: Suitable for substances with low solubility.[\[14\]](#) The substance is coated on a solid support in a column, and water is passed through. The concentration of the substance in the eluted water is measured until a plateau is reached.
- Flask Method: Suitable for substances with higher solubility.[\[14\]](#) An excess of the substance is stirred in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined.

Partition Coefficient (n-octanol/water) (OECD Guideline 117)

This guideline describes the determination of the octanol-water partition coefficient (Kow) using High-Performance Liquid Chromatography (HPLC).[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

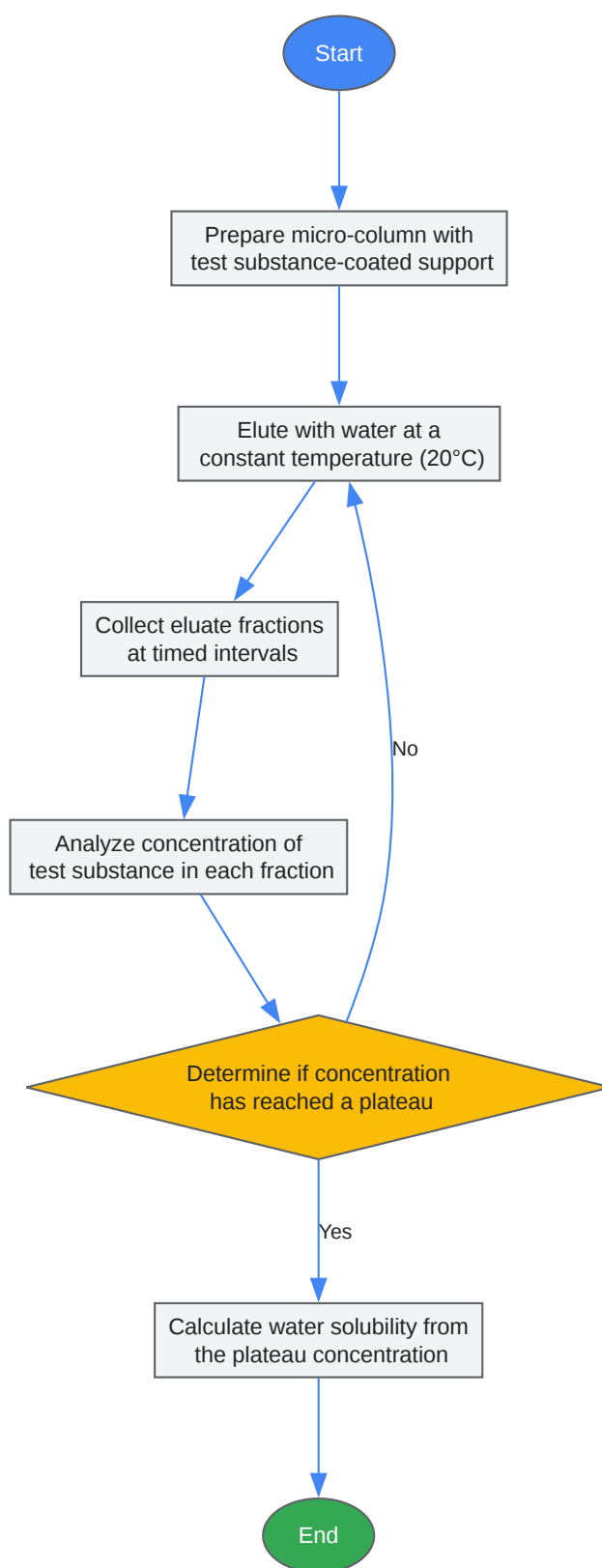
- Principle: The substance is passed through an HPLC column with a non-polar stationary phase. The retention time is measured and compared to those of reference substances with known Log Kow values.[\[18\]](#)[\[20\]](#) The Log Kow of the test substance is then determined by interpolation.[\[18\]](#)[\[20\]](#) This method is suitable for Log Kow values in the range of 0 to 6.[\[18\]](#)[\[21\]](#)

Visualizations



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Caption: Chemical structures of **Thiotraniliprole** and its structural analog Tetraniliprole.



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Caption: Experimental workflow for the Column Elution Method (OECD 105).

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